

# Solubility of Copper Oxalate: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Copperoxalate

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This technical guide provides a comprehensive overview of the solubility of copper oxalate ( $\text{CuC}_2\text{O}_4$ ) in various solvents. The information is curated for professionals in research and development who require precise data and methodologies for their work with this compound. This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and visual representations of key experimental workflows.

## Executive Summary

Copper oxalate is a sparingly soluble salt with distinct solubility characteristics that are highly dependent on the solvent system and temperature. While it exhibits low solubility in water and organic solvents, its solubility is significantly enhanced in acidic and certain alkaline environments due to chemical reactions and complex formation. Understanding these properties is crucial for its application in various fields, including catalysis, synthesis of copper-based materials, and analytical chemistry. This guide provides the necessary data and procedures to effectively work with and characterize copper oxalate.

## Quantitative Solubility Data

The solubility of copper oxalate is presented below in various solvent systems. The data has been compiled from various scientific sources to provide a comparative overview.

**Table 1: Solubility of Copper Oxalate in Aqueous and Organic Solvents**

Solvent System	Temperature (°C)	Solubility	Molar Solubility (mol/L)	Solubility Product Constant (Ksp)
Water (H <sub>2</sub> O)	25	0.00253 g / 100 mL (hemihydrate)[1]	1.58 x 10 <sup>-4</sup> (hemihydrate)	4.43 x 10 <sup>-10</sup> [2]
Acetone	Ambient	Insoluble[1]	-	-
Ethanol	Ambient	Insoluble[1]	-	-
Ether	Ambient	Insoluble[1]	-	-

**Table 2: Solubility Product Constant (Ksp) of Copper Oxalate at Various Temperatures**

Temperature (°C)	Temperature (K)	pKsp (-log <sub>10</sub> Ksp)	Ksp
20	293.15	9.58	2.63 x 10 <sup>-10</sup>
25	298.15	9.51	3.09 x 10 <sup>-10</sup>
30	303.15	9.44	3.63 x 10 <sup>-10</sup>
35	308.15	9.38	4.17 x 10 <sup>-10</sup>
40	313.15	9.32	4.79 x 10 <sup>-10</sup>
45	318.15	9.27	5.37 x 10 <sup>-10</sup>

Data in this table is derived from the study by Levanov, A. V., et al. (2020).

## Qualitative Solubility in Acidic and Alkaline Solutions:

- Acidic Solutions (e.g., Nitric Acid, Sulfuric Acid): Copper oxalate is more soluble in acidic solutions compared to water.[3] The oxalate ion (C<sub>2</sub>O<sub>4</sub><sup>2-</sup>) is the conjugate base of a weak acid (oxalic acid, H<sub>2</sub>C<sub>2</sub>O<sub>4</sub>). In the presence of a strong acid, the oxalate ions react with H<sup>+</sup>

ions to form hydrogen oxalate ( $\text{HC}_2\text{O}_4^-$ ) and oxalic acid, shifting the dissolution equilibrium of  $\text{CuC}_2\text{O}_4$  to the right, thus increasing its solubility. Even small amounts of strong acids can significantly increase the solubility, although very large amounts of nitric acid have been observed to produce a surprisingly small additional increase in solubility.[4]

- **Aqueous Ammonia:** Copper oxalate is soluble in aqueous ammonia. This is due to the formation of the soluble tetraamminecopper(II) complex ion,  $[\text{Cu}(\text{NH}_3)_4]^{2+}$ . The formation of this stable complex removes  $\text{Cu}^{2+}$  ions from the solution, which shifts the dissolution equilibrium of copper oxalate to the right.
- **Alkaline Solutions (e.g., NaOH):** The solubility of copper oxalate is generally decreased in alkaline solutions that do not form stable complexes with copper(II) ions.[3]

## Experimental Protocols for Solubility Determination

This section provides detailed methodologies for key experiments to determine the solubility of copper oxalate.

### Gravimetric Determination of Copper Oxalate Solubility

This method involves the precipitation of copper oxalate from a solution, followed by the isolation, drying, and weighing of the precipitate to determine its mass and subsequently its solubility.

#### Methodology:

- **Sample Preparation:** Prepare a saturated solution of copper oxalate in the desired solvent (e.g., deionized water) by adding an excess of solid copper oxalate to the solvent in a beaker.
- **Equilibration:** Stir the solution at a constant temperature for an extended period (e.g., 24 hours) to ensure equilibrium is reached.
- **Filtration:** Filter a known volume of the saturated solution through a pre-weighed, fine-porosity filter paper to separate the undissolved solid.
- **Precipitation:** To the clear filtrate, add a suitable precipitating agent. For determining the copper content, a common method is the precipitation of copper(I) thiocyanate ( $\text{CuSCN}$ ) by

adding a reducing agent followed by ammonium thiocyanate solution.[5]

- Digestion: Gently heat the solution with the precipitate (without boiling) for about 30 minutes to encourage the formation of larger, more easily filterable particles.[5]
- Isolation and Washing: Carefully filter the precipitate through a pre-weighed sintered glass crucible. Wash the precipitate with small portions of cold deionized water to remove any soluble impurities, followed by a wash with ethanol to aid in drying.[5]
- Drying: Dry the crucible with the precipitate in an oven at a suitable temperature (e.g., 110°C) until a constant weight is achieved.[5]
- Calculation:
  - Determine the mass of the precipitate by subtracting the initial mass of the empty crucible.
  - Using the molar mass of the precipitate (e.g., CuSCN), calculate the moles of the precipitate.
  - From the stoichiometry of the precipitate, determine the moles of copper(II) ions in the filtered aliquot.
  - Calculate the molar solubility of copper oxalate in the original solvent.
  - The solubility in g/100 mL can be calculated from the molar solubility.

Workflow for Gravimetric Analysis:



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Gravimetric analysis workflow.

## Potentiometric Titration for $K_{sp}$ Determination

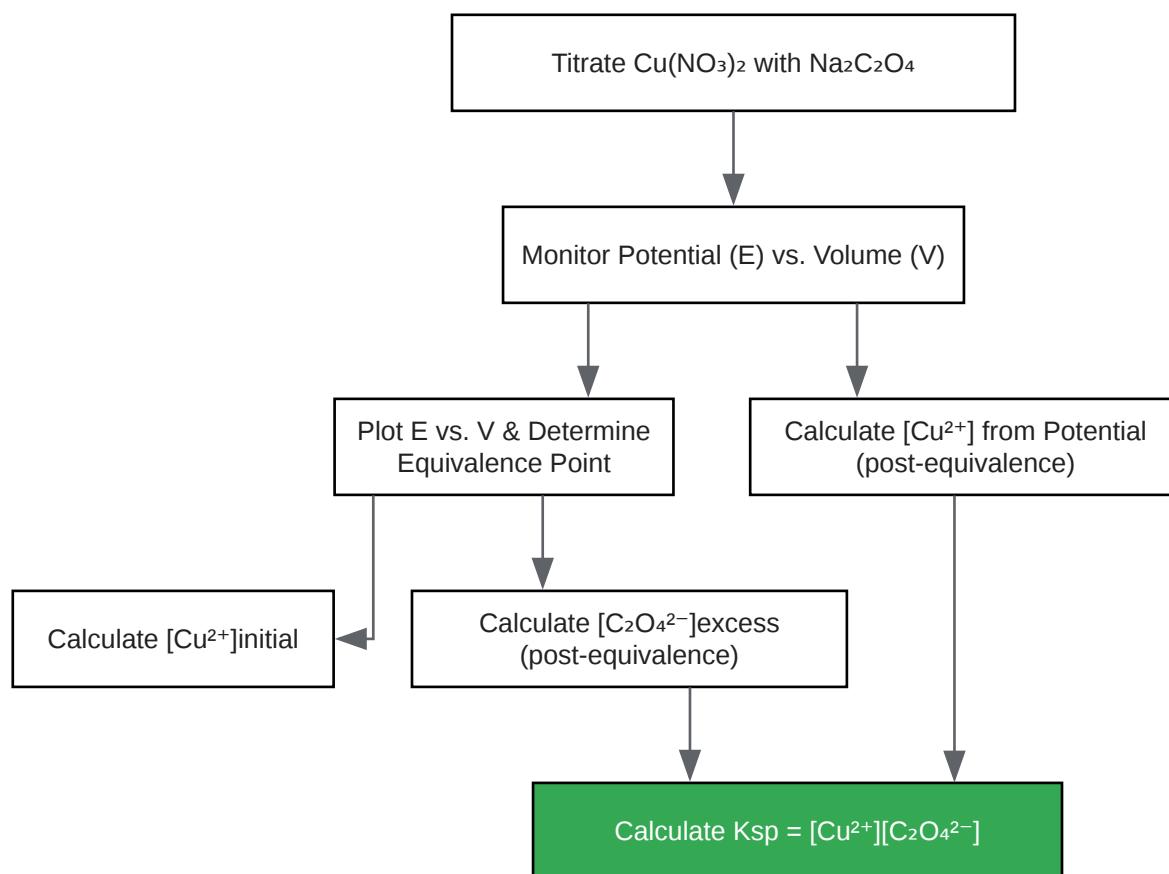
This method involves titrating a solution of a soluble copper salt with a standardized solution of sodium oxalate and monitoring the potential of a copper-ion selective electrode to determine the equivalence point and calculate the  $K_{sp}$ .

### Methodology:

- Apparatus Setup:
  - Assemble a titration cell with a copper wire as the indicator electrode and a silver/silver chloride (Ag/AgCl) electrode as the reference electrode.[\[6\]](#)
  - Connect the electrodes to a potentiometer or a pH/mV meter.
  - Use a burette to deliver the titrant (sodium oxalate solution).
- Solution Preparation:
  - Prepare a standard solution of sodium oxalate (e.g., 0.1 M).
  - Prepare a solution of a soluble copper salt, such as copper(II) nitrate, of a known approximate concentration (e.g., 0.05 M). The exact concentration will be determined from the titration.
- Titration Procedure:
  - Pipette a known volume of the copper(II) nitrate solution into the titration cell.
  - Begin adding the sodium oxalate solution from the burette in small increments.
  - After each addition, stir the solution and record the stable potential reading from the potentiometer.
  - Continue the additions well past the equivalence point, which is indicated by a sharp change in potential.
- Data Analysis:

- Plot the measured potential ( $E$ ) versus the volume of titrant added.
- Determine the equivalence point from the inflection point of the titration curve (or by plotting the first or second derivative).
- The concentration of the copper(II) solution can be calculated from the equivalence point volume and the known concentration of the sodium oxalate solution.
- Beyond the equivalence point, the concentration of excess oxalate ions can be calculated.
- The concentration of free  $\text{Cu}^{2+}$  ions can be determined from the Nernst equation applied to the measured potential.
- Calculate the  $K_{\text{sp}}$  at several points past the equivalence point using the equation:  $K_{\text{sp}} = [\text{Cu}^{2+}][\text{C}_2\text{O}_4^{2-}]$ .

Logical Flow for  $K_{\text{sp}}$  Determination via Potentiometric Titration:



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Potentiometric K<sub>sp</sub> determination.

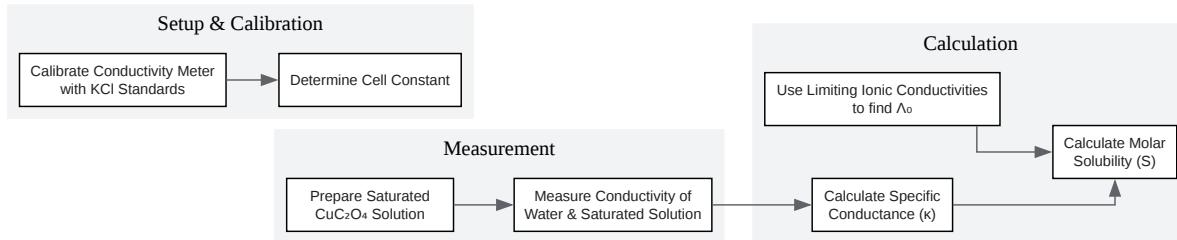
## Conductometric Measurement of Solubility

This technique is suitable for determining the solubility of sparingly soluble salts like copper oxalate by measuring the conductivity of its saturated solution.

Methodology:

- Instrument Calibration: Calibrate the conductivity meter using standard potassium chloride (KCl) solutions of known concentrations to determine the cell constant.
- Preparation of Saturated Solution: Prepare a saturated solution of copper oxalate in high-purity deionized water by stirring an excess of the salt for an extended period at a constant temperature.
- Conductivity Measurement:
  - Measure the conductivity of the deionized water used to prepare the solution.
  - Filter the saturated copper oxalate solution and measure its conductivity.
- Calculation of Solubility:
  - The specific conductance of the copper oxalate solution ( $\kappa_{\text{CuC}_2\text{O}_4}$ ) is the difference between the conductivity of the saturated solution and the conductivity of the water.
  - The molar conductivity at infinite dilution ( $\Lambda_0$ ) for copper oxalate can be calculated using Kohlrausch's law of independent migration of ions:  $\Lambda_0(\text{CuC}_2\text{O}_4) = \lambda_0(\text{Cu}^{2+}) + \lambda_0(\text{C}_2\text{O}_4^{2-})$ , where  $\lambda_0$  are the limiting ionic conductivities (values available in literature).
  - The molar solubility (S) can then be calculated using the formula:  $S = (1000 \times \kappa_{\text{CuC}_2\text{O}_4}) / \Lambda_0$ .

Experimental Workflow for Conductometric Solubility Measurement:

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Conductometric measurement workflow.

## Conclusion

The solubility of copper oxalate is a critical parameter that dictates its behavior and utility in various chemical applications. This guide provides essential quantitative data and detailed experimental protocols to aid researchers, scientists, and drug development professionals in their work. The provided methodologies for gravimetric, potentiometric, and conductometric analysis offer robust approaches for the precise determination of copper oxalate's solubility and its solubility product constant. Careful execution of these protocols will ensure accurate and reproducible results, facilitating further research and development involving this compound.

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